

# An In-depth Analysis of Nesquehonite ( $MgCO_3 \cdot 3H_2O$ ): Molecular Formula and Weight

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## Compound of Interest

Compound Name: *Magnesium carbonate trihydrate*

Cat. No.: *B169977*

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This technical guide provides a detailed breakdown of the molecular formula and molecular weight of the hydrated magnesium carbonate mineral, nesquehonite. The information is intended for researchers, scientists, and professionals in drug development who require precise chemical data.

## Molecular Formula

The chemical formula for nesquehonite is  $MgCO_3 \cdot 3H_2O$ .<sup>[1][2][3]</sup> This formula indicates that each formula unit of nesquehonite consists of one magnesium carbonate ( $MgCO_3$ ) molecule ionically bonded to three molecules of water ( $H_2O$ ).

## Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The atomic weights used in this calculation are standard atomic weights provided by IUPAC.

The calculation for the molecular weight of nesquehonite ( $MgCO_3 \cdot 3H_2O$ ) is detailed below.

Element	Symbol	Quantity	Atomic Weight (amu)	Subtotal (amu)
Magnesium	Mg	1	24.305[4][5][6]	24.305
Carbon	C	1	12.011[7][8][9]	12.011
Oxygen	O	6 (3 in CO <sub>3</sub> , 3 in 3H <sub>2</sub> O)	15.999[10][11][12]	95.994
Hydrogen	H	6 (in 3H <sub>2</sub> O)	1.008[13][14][15]	6.048
Total		138.358		

#### Breakdown of Components:

- Magnesium Carbonate (MgCO<sub>3</sub>):
  - Mg: 24.305
  - C: 12.011
  - O<sub>3</sub>: 3 \* 15.999 = 47.997
  - Subtotal for MgCO<sub>3</sub>: 84.313 amu
- Water (H<sub>2</sub>O):
  - H<sub>2</sub>: 2 \* 1.008 = 2.016
  - O: 15.999
  - Subtotal for one H<sub>2</sub>O molecule: 18.015 amu
  - Subtotal for three H<sub>2</sub>O molecules (3H<sub>2</sub>O): 3 \* 18.015 = 54.045 amu

#### Final Molecular Weight:

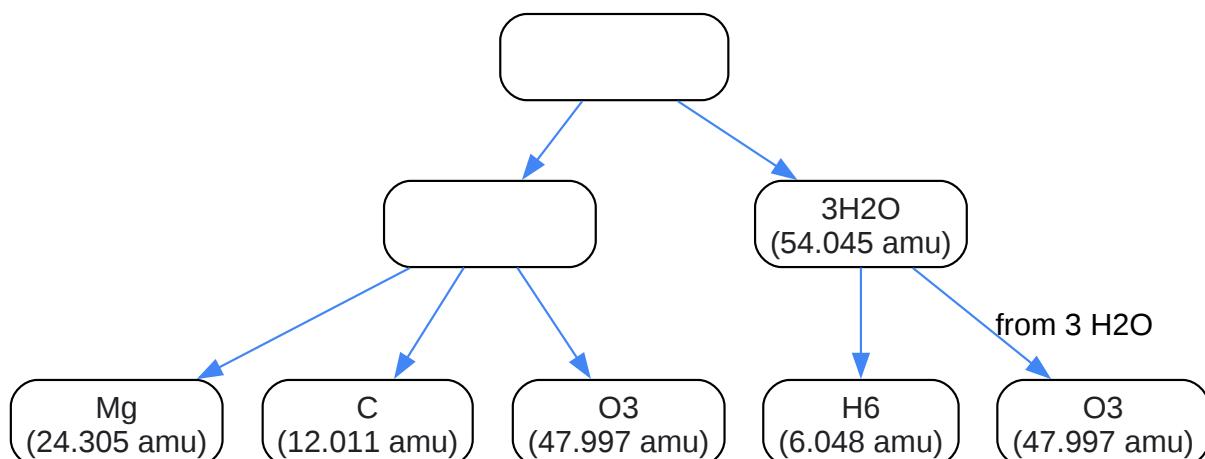
The total molecular weight of MgCO<sub>3</sub>·3H<sub>2</sub>O is the sum of the molecular weight of magnesium carbonate and the three water molecules:

84.313 amu (MgCO<sub>3</sub>) + 54.045 amu (3H<sub>2</sub>O) = 138.358 amu

Therefore, the molecular weight of nesquehonite (MgCO<sub>3</sub>·3H<sub>2</sub>O) is approximately 138.36 g/mol .[16]

## Logical Relationship of Components

The following diagram illustrates the constituent parts that sum to the total molecular weight of nesquehonite.



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- To cite this document: BenchChem. [An In-depth Analysis of Nesquehonite ( $MgCO_3 \cdot 3H_2O$ ): Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169977#molecular-formula-and-weight-of-mgco3-3h2o>]

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